

Light sensitivity and storage of ziprasidone mesylate solutions.

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Compound of Interest

Compound Name: Ziprasidone mesylate

Cat. No.: B1218695

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Technical Support Center: Ziprasidone Mesylate Solutions

This technical support guide provides essential information for researchers, scientists, and drug development professionals on the light sensitivity and proper storage of **ziprasidone mesylate** solutions.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **ziprasidone mesylate** solid powder?

For optimal stability, **ziprasidone mesylate** solid powder should be stored in a dry, dark environment. Recommended storage temperatures are:

- Short-term (days to weeks): 0 - 4°C[1]
- Long-term (months to years): -20°C[1]

Q2: My **ziprasidone mesylate** solution was briefly exposed to ambient light. Is it still usable?

Ziprasidone mesylate solutions are known to be light-sensitive. Exposure to ambient fluorescent light can lead to significant degradation in as little as 48 hours.[2] For critical experiments, it is highly recommended to prepare fresh solutions and always protect them from

light. If brief, accidental exposure occurs, the suitability of the solution should be verified by an appropriate analytical method, such as HPLC, to ensure its integrity before use.

Q3: How should I prepare and store a stock solution of **ziprasidone mesylate** in DMSO?

Ziprasidone mesylate is soluble in DMSO.[1] To prepare a stock solution, dissolve the powder in DMSO with gentle vortexing. For storage of DMSO stock solutions, the following is recommended:

- Short-term (days to weeks): 0 - 4°C[1]
- Long-term (months): -20°C

Always store DMSO stock solutions in light-protecting containers (e.g., amber vials) and tightly sealed to prevent moisture absorption.

Q4: What is the stability of the reconstituted **ziprasidone mesylate** for injection (20 mg/mL)?

The reconstituted injectable solution (20 mg/mL in Sterile Water for Injection) has demonstrated chemical and physical stability under the following conditions when protected from light:

- Up to 24 hours at room temperature (up to 25°C).
- Up to 7 days when refrigerated (2 - 8°C).

It is crucial to protect these reconstituted solutions from light to prevent degradation.

Q5: Are there known degradation products of **ziprasidone mesylate** upon exposure to light?

Yes, ziprasidone is known to be a photolabile compound. Photodegradation studies have shown that upon exposure to UVA and UVC irradiation in a methanol solution, multiple degradation products can form. One study identified a single photodegradation product under UVA light and twelve degradation products under UVC irradiation. The degradation process can involve keto-enol tautomerism and degradation of the indole ring.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Inconsistent experimental results	Degradation of ziprasidone mesylate solution due to improper storage or light exposure.	Always prepare fresh solutions for critical applications. Store all solutions protected from light (e.g., in amber vials or wrapped in aluminum foil) and at the recommended temperature. Verify the concentration and purity of your solution using a stability-indicating HPLC method before use.
Precipitation observed in refrigerated aqueous solution	Low aqueous solubility, especially at lower temperatures.	Before use, allow the refrigerated solution to equilibrate to room temperature. Gently vortex to ensure any precipitate has redissolved. If precipitation persists, consider preparing a fresh solution.
Discoloration of the solution	Potential degradation of the compound.	A colorless to pale pink solution is expected for the reconstituted injection. Any significant change in color may indicate degradation. Do not use discolored solutions and prepare a fresh batch under light-protected conditions.
Low assay values in HPLC analysis	Degradation of the analyte. Adsorption to container surfaces.	Ensure all sample handling, from preparation to injection, is performed under light-protected conditions. Use silanized glass or low-adsorption polypropylene

containers if you suspect
adsorption is an issue.

Data Presentation: Stability of Ziprasidone Mesylate Solutions

Table 1: Stability of 2.5 mg/mL **Ziprasidone Mesylate** Oral Solution

(Data summarized from a study by Green and Parish)

Storage Condition	Temperature	Light Condition	Time to <90% Potency
Refrigerated	5°C	Protected from light	> 6 weeks
Room Temperature	20-22°C	Protected from light	~14-21 days
Room Temperature	20-22°C	Ambient Fluorescent Light	< 48 hours

Table 2: Stability of Reconstituted **Ziprasidone Mesylate** for Injection (20 mg/mL)

Storage Condition	Temperature	Light Condition	Recommended Use-By Time
Room Temperature	up to 25°C	Protected from light	Within 24 hours
Refrigerated	2-8°C	Protected from light	Within 7 days

Experimental Protocols

Protocol 1: Preparation of a 2.5 mg/mL Ziprasidone Mesylate Oral Solution for Stability Testing

This protocol is based on the methodology described by Green and Parish.

- **Reconstitution of Injection:** Reconstitute a vial of **ziprasidone mesylate** for injection (containing the equivalent of 20 mg ziprasidone base) with 1.2 mL of Sterile Water for Injection to yield a 20 mg/mL solution.
- **Dilution:** Further dilute the 20 mg/mL solution to a final concentration of 2.5 mg/mL using a suitable vehicle (e.g., Ora-Sweet, a commercially available sugar-free syrup).
- **Aliquoting and Storage:** Divide the final solution into aliquots in amber plastic or glass bottles to protect from light.
- **Storage Conditions for Study:**
 - Store one set of samples at room temperature (20-22°C) under ambient fluorescent lighting.
 - Store a second set at room temperature (20-22°C) in complete darkness.
 - Store a third set under refrigeration (5°C).
- **Sampling:** At predetermined time points (e.g., 0, 24, 48 hours, 7, 14, 21, 42 days), withdraw samples for analysis.

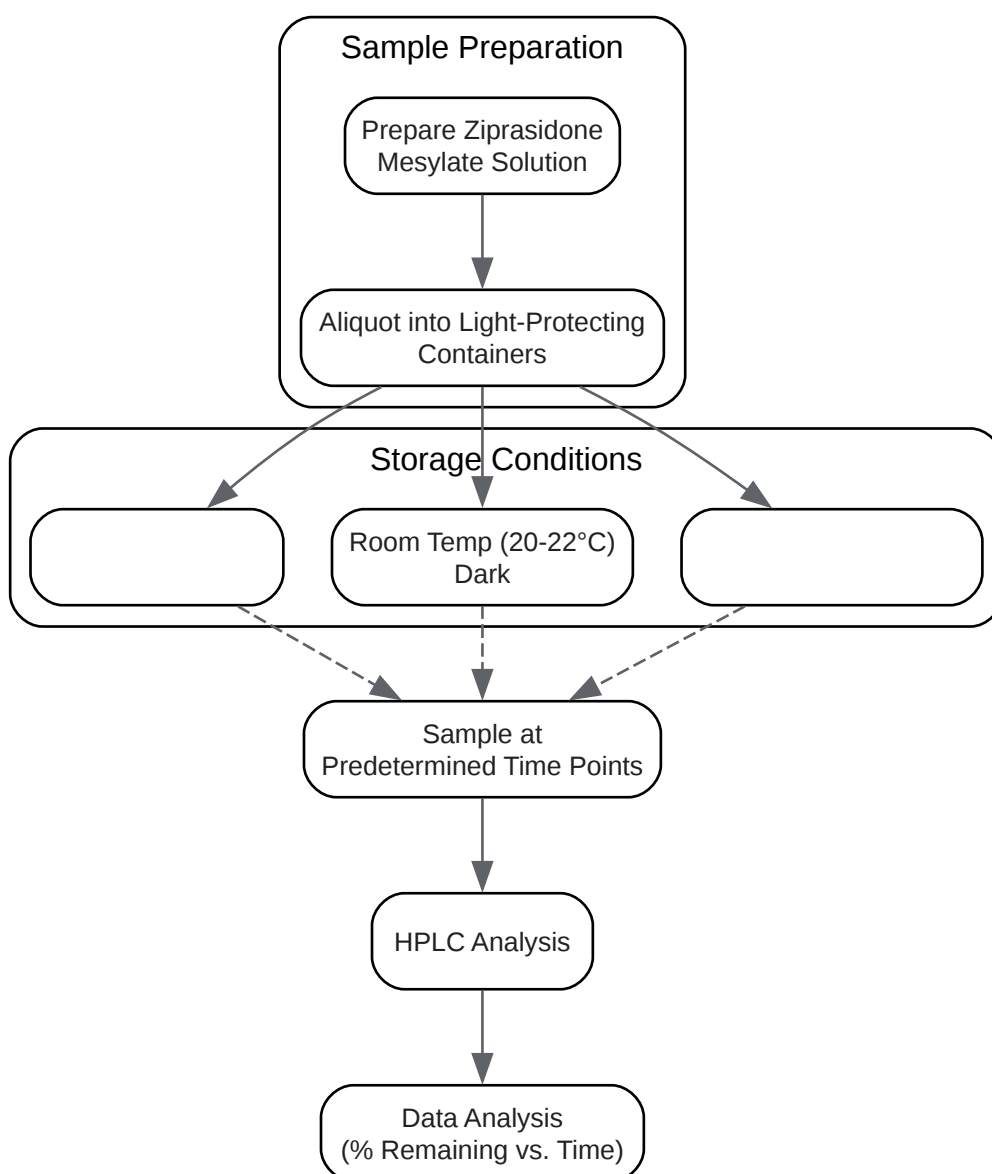
Protocol 2: Stability-Indicating HPLC Method

This is a representative HPLC method synthesized from several published studies for the analysis of ziprasidone. Method validation is required before use.

- **Instrumentation:** A standard HPLC system with a UV detector.
- **Column:** C8 or C18 reversed-phase column (e.g., 250 x 4.6 mm, 5 µm particle size).
- **Mobile Phase:** A mixture of an aqueous buffer and an organic solvent. A common combination is potassium dihydrogen phosphate buffer (pH adjusted to 3.0-4.5) and acetonitrile (e.g., in a 70:30 v/v ratio).
- **Flow Rate:** 1.0 - 1.5 mL/min.
- **Detection Wavelength:** 229 nm or 247 nm.

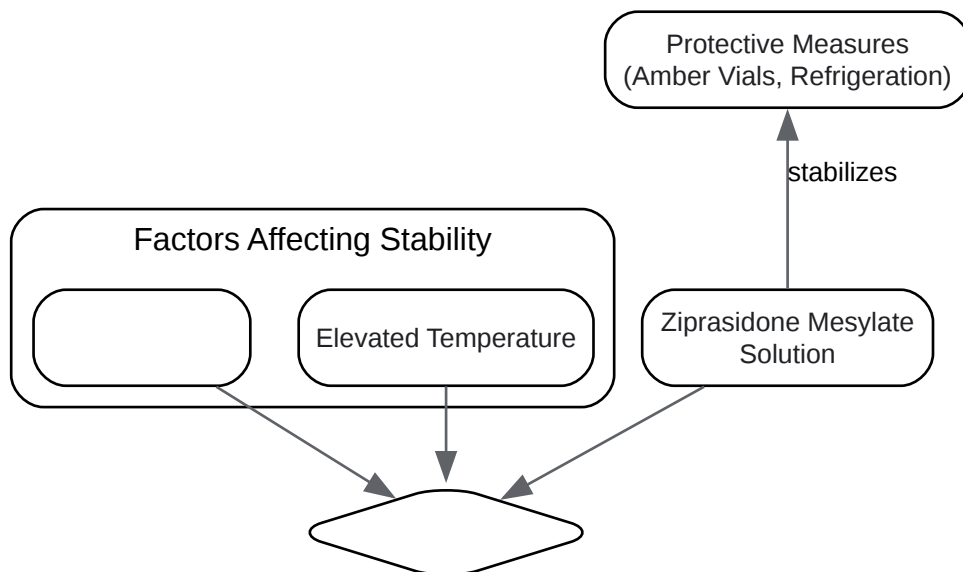
- Injection Volume: 20 μ L.
- Sample Preparation: Dilute the **ziprasidone mesylate** solution to be tested with the mobile phase to fall within the linear range of the calibration curve.
- Calibration: Prepare a series of standard solutions of known concentrations to establish a calibration curve.

Visualizations



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Workflow for Ziprasidone Mesylate Solution Stability Testing.

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References

- 1. medkoo.com [medkoo.com]
- 2. Stability of Ziprasidone Mesylate in an Extemporaneously Compounded Oral Solution - PMC [pmc.ncbi.nlm.nih.gov]
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